

The Mechanism of Action of JYQ-164: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of the mechanism of action of **JYQ-164**, a novel small molecule inhibitor. The information is compiled from publicly available research, focusing on its molecular target, mode of inhibition, and cellular effects. This guide is intended to serve as a resource for researchers and professionals in the fields of drug discovery and development.

Core Mechanism of Action

JYQ-164 is a potent and selective inhibitor of Parkinson's disease protein 7 (PARK7), also known as DJ-1.[1][2][3][4][5] PARK7 is a multifunctional protein implicated in a variety of cellular processes, including antioxidant stress response, and has been linked to pathologies such as Parkinson's disease and cancer.[4][5]

The primary mechanism of action of **JYQ-164** is through the covalent and selective targeting of the Cysteine 106 (Cys106) residue within the active site of PARK7.[1][2][3][4][5] This covalent modification irreversibly inhibits the enzymatic activity of PARK7. The high selectivity of **JYQ-164** for PARK7 minimizes off-target effects, making it a valuable tool for studying PARK7 biology and a promising candidate for therapeutic development.

Quantitative Data Summary



The inhibitory potency of **JYQ-164** against PARK7 has been quantified in biochemical assays. The following table summarizes the key quantitative data available for **JYQ-164** and a related, less potent inhibitor, JYQ-88.

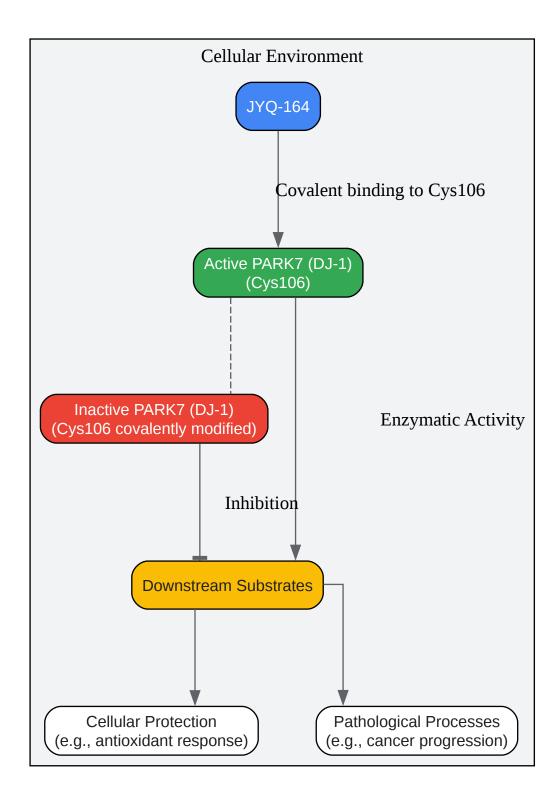
Compound	Target	IC50 (nM)	Notes
JYQ-164	PARK7 (DJ-1)	21	5-fold more potent than JYQ-88.[1][2][3] [4]
JYQ-88	PARK7 (DJ-1)	120	A previously reported inhibitor.[4]

Signaling Pathway and Experimental Workflow

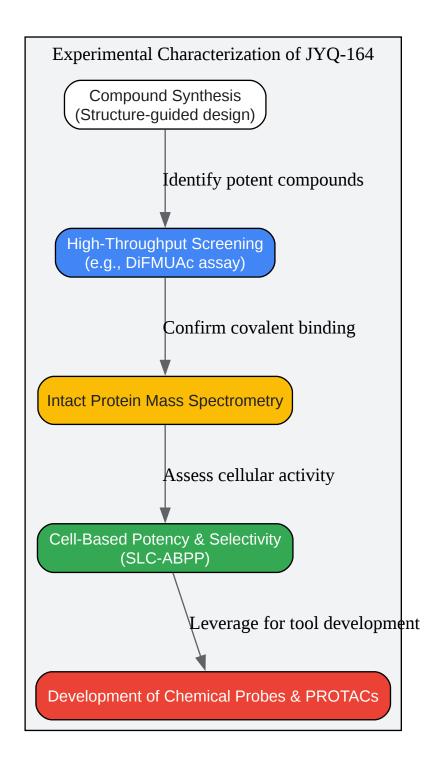
The following diagrams illustrate the mechanism of action of **JYQ-164** and a typical experimental workflow for its characterization.

Signaling Pathway of JYQ-164 Inhibition of PARK7









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